

Ethyldichlorophosphine: A Comprehensive Safety Guide for Laboratory Personnel

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Compound of Interest

Compound Name: *Ethyldichlorophosphine*

Cat. No.: B073763

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Ethyldichlorophosphine (CAS No. 1498-40-4), a highly reactive organophosphorus compound, is a critical reagent in various chemical syntheses, including the formation of phosphine ligands essential for catalysis in drug development.^{[1][2][3]} Its utility, however, is matched by its significant hazardous properties, necessitating stringent safety protocols and a thorough understanding of its reactivity. This guide provides a comprehensive overview of the safety data for **ethyldichlorophosphine**, detailed experimental protocols for its safe handling, and emergency procedures to mitigate risks in a laboratory setting.

Hazard Identification and Classification

Ethyldichlorophosphine is classified as a pyrophoric liquid that can ignite spontaneously in air. It is also corrosive and reacts violently with water, releasing toxic and corrosive gases.^{[4][5]} ^[6] Inhalation, ingestion, or skin contact can cause severe burns and may be fatal.^{[4][5]}

GHS Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides the following classification for **ethyldichlorophosphine**:

Hazard Class	Category	Hazard Statement
Pyrophoric Liquids	1	H250: Catches fire spontaneously if exposed to air.
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage.
Acute Toxicity, Inhalation	2	H330: Fatal if inhaled.
Acute Toxicity, Oral	3	H301: Toxic if swallowed.

Data compiled from multiple sources.

Toxicological Data

Quantitative toxicological data for **ethyldichlorophosphine** is limited. The available data, primarily from animal studies and often on the related compound ethyl phosphorodichloridate, indicates high acute toxicity.

Toxicity Endpoint	Species	Route	Value	Reference
LC50	Mouse	Inhalation	1,990 mg/m ³ / 10 min	[7]
LC50 (surrogate data)	Rat	Inhalation	85 ppm (male), 99.8 ppm (female) / 4 hr	[8]
LD50 (surrogate data)	Rabbit	Dermal	2,350 ± 997 mg/kg	[8]

Note: The LC50 and LD50 values are for ethyl phosphorodichloridate and should be considered indicative of the high toxicity of **ethyldichlorophosphine**.^[8] Chronic and ecotoxicological data are largely unavailable.

Physical and Chemical Properties

A thorough understanding of the physical and chemical properties of **ethyldichlorophosphine** is crucial for its safe handling and storage.

Property	Value
Molecular Formula	C ₂ H ₅ Cl ₂ P
Molecular Weight	130.94 g/mol
Appearance	Colorless liquid
Odor	Pungent
Boiling Point	112-116 °C
Flash Point	32.8 °C
Vapor Pressure	26.1 mmHg at 25 °C
Density	1.26 g/cm ³
Solubility	Reacts violently with water

Data compiled from multiple sources including Strem Chemicals and Guidechem.[9]

Experimental Protocols

Given the pyrophoric and water-reactive nature of **ethyldichlorophosphine**, all manipulations must be conducted under an inert atmosphere (e.g., argon or nitrogen) in a well-ventilated fume hood.[5][10][11]

General Handling and Storage

- Storage: Store **ethyldichlorophosphine** in a cool, dry, well-ventilated area in a tightly sealed container under an inert atmosphere.[4] It should be stored away from heat, sparks, open flames, and incompatible materials such as water, alcohols, and oxidizing agents.[9]
- Inert Atmosphere Techniques: All glassware and syringes must be thoroughly dried and purged with an inert gas before use.[11] Reactions should be carried out using Schlenk line

techniques or in a glovebox.[1]

- Personal Protective Equipment (PPE): A flame-resistant lab coat, chemical splash goggles, a face shield, and chemical-resistant gloves (e.g., nitrile) are mandatory.[5]

Use as a Reagent in Phosphine Ligand Synthesis

The following is a generalized protocol for the synthesis of a phosphine ligand using **ethyldichlorophosphine**. This should be adapted based on the specific reaction and substrate.

- Reaction Setup: Assemble a dry, three-necked round-bottom flask equipped with a magnetic stir bar, a reflux condenser with an inert gas inlet, a thermometer, and a dropping funnel under a positive pressure of argon or nitrogen.
- Reagent Addition: Dissolve the starting material (e.g., a Grignard reagent or an organolithium compound) in an appropriate anhydrous solvent (e.g., diethyl ether or tetrahydrofuran) in the reaction flask.[3]
- Controlling the Reaction: Cool the reaction mixture to the appropriate temperature (typically -78 °C to 0 °C) using a cooling bath.
- Addition of **Ethyldichlorophosphine**: Slowly add **ethyldichlorophosphine** to the reaction mixture via the dropping funnel. The addition should be dropwise to control the exothermic reaction.
- Reaction Monitoring and Workup: Monitor the reaction by an appropriate method (e.g., TLC or NMR). Upon completion, quench the reaction carefully with a non-aqueous quencher if necessary, followed by standard aqueous workup procedures.

Emergency Procedures

Spill Response

A spill of **ethyldichlorophosphine** is a serious emergency due to its pyrophoric nature.

- Minor Spill (<100 mL) in a Fume Hood:

- Alert personnel in the immediate area.
- If it is safe to do so, cover the spill with a dry, non-reactive absorbent material such as dry sand, powdered lime, or soda ash.[10][12] DO NOT use water or combustible materials like paper towels.[10]
- Close the fume hood sash.
- Contact Environmental Health and Safety (EHS) for cleanup and disposal.
- Major Spill (>100 mL) or any spill outside a fume hood:
 - Alert everyone in the laboratory and evacuate immediately.
 - Activate the fire alarm.
 - Call emergency services from a safe location.
 - Provide details of the spill to emergency responders.

First Aid Measures

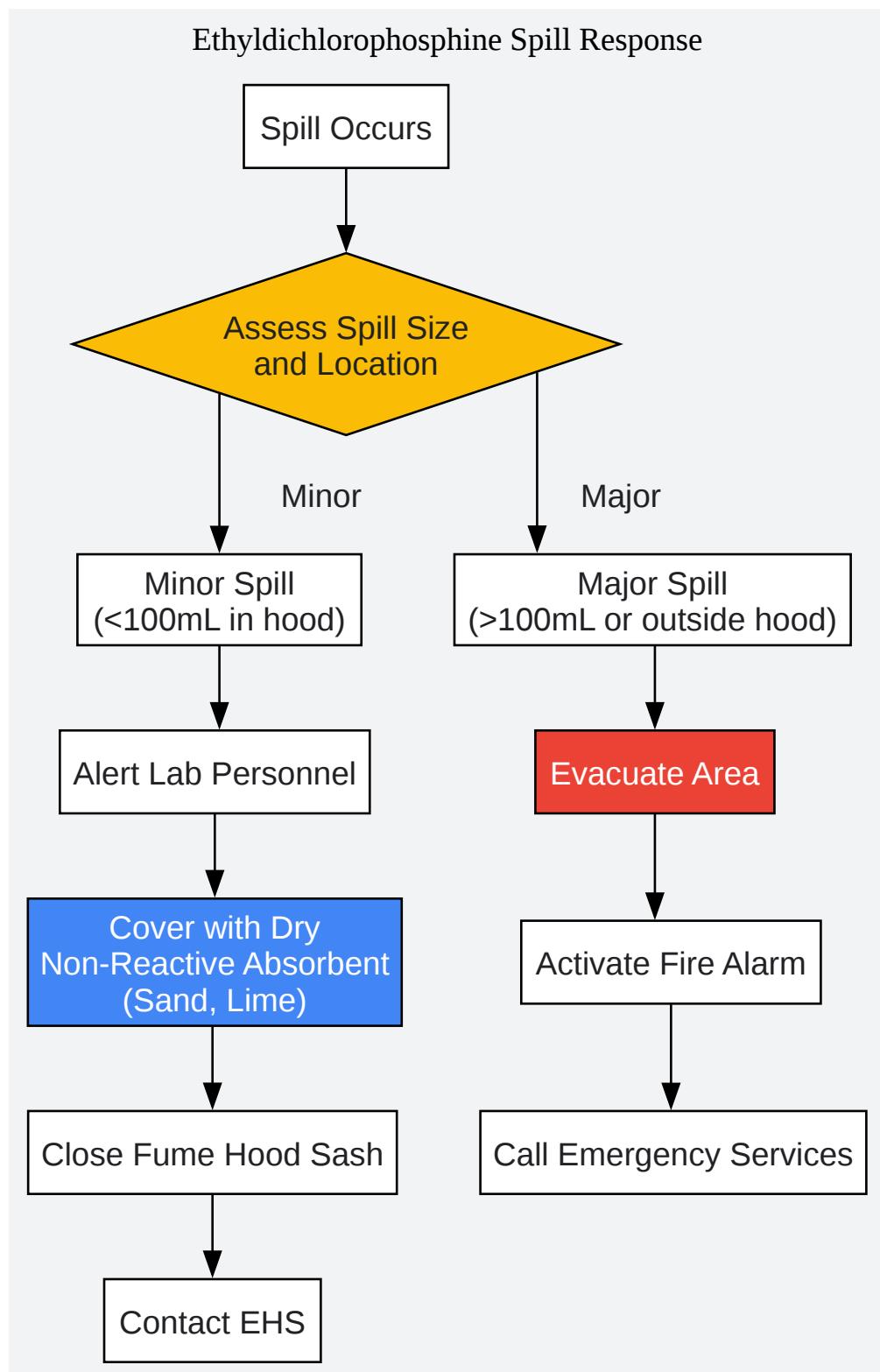
- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[13]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Disposal of Residual Material

All materials contaminated with **ethyldichlorophosphine**, including empty containers and absorbent materials from spills, must be treated as hazardous waste.[4]

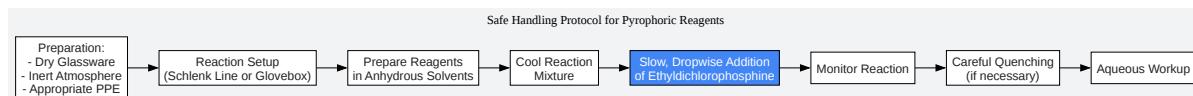
- Quenching Excess Reagent: Unused or excess **ethyldichlorophosphine** must be carefully quenched. This should be done by slowly adding the reagent to a large volume of a non-reactive solvent and then slowly adding a quenching agent (e.g., isopropanol) at a low temperature. This procedure should only be performed by experienced personnel.
- Container Disposal: Empty containers should be rinsed three times with an inert, dry solvent. The rinsate must be collected and disposed of as hazardous waste. The rinsed container should be left open in the back of a fume hood for at least 24 hours before disposal.[\[4\]](#)

Visual Safety Guides



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Caption: Emergency spill response workflow for **ethyldichlorophosphine**.



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Caption: General workflow for handling **ethyldichlorophosphine** in a laboratory setting.

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